In-Depth Technical Guide: Toxicological Studies and Safety Data of Sulfolane

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Compound of Interest

Compound Name:	*Sulfolane*
CAS No.:	*28452-93-9*
Cat. No.:	*B7728552*

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Introduction

Sulfolane (tetrahydrothiophene-1,1-dioxide) is a versatile industrial solvent with a high boiling point and excellent thermal and chemical stability. It is widely used in the petroleum and natural gas industries for extractive distillation and as a reaction solvent. Due to its industrial importance and potential for environmental release, a thorough understanding of its toxicological profile is essential for risk assessment and ensuring occupational and public safety. This technical guide provides a comprehensive overview of the toxicological studies and safety data for **sulfolane**, with a focus on quantitative data, experimental methodologies, and relevant biological pathways.

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Sulfolane is readily absorbed following oral administration in rodents, with peak plasma concentrations reached within approximately 1.5 hours in rats and less than an hour in mice.[1]

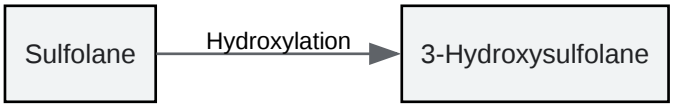
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[2] The bioavailability of **sulfolane** is high, though it can exceed 100% at higher doses (30 and 100 mg/kg), suggesting that the saturation of metabolism and clearance processes may begin at these concentrations.[1][2] The plasma elimination half-life is dose-dependent, increasing from approximately 2 hours to over 6 hours in rats with increasing doses.[1][2] Mice exhibit a shorter half-life of less than 1.25 hours.[1]

Dermal absorption of **sulfolane** appears to be more significant in mice than in rats.[3] The primary route of excretion for **sulfolane** and its metabolites is through the urine.[3][4]

The main metabolite of **sulfolane** identified in animal studies is 3-hydroxy**sulfolane**.[3][5] In vitro studies using hepatocytes from rodents and humans have shown that **sulfolane** is not significantly cleared by the liver, suggesting that other tissues may be involved in its metabolism.[3]

Sulfolane Metabolism Pathway



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Caption: Metabolic conversion of **sulfolane** to 3-hydroxy**sulfolane**.

Acute Toxicity

Sulfolane exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.

Table 1: Acute Toxicity of **Sulfolane**

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Species	Route	LD50 / LC50	Reference(s)
Rat	Oral	1700 - 2700 mg/kg	[6][7][8]
Rat	Oral	>2000 mg/kg	[9]
Mouse	Oral	1900 - 2500 mg/kg	[6][7][8]
Rat	Dermal	>3800 mg/kg	[6][7][8]
Rat	Dermal	>2000 mg/kg	[9]
Rat	Inhalation	>12000 mg/m³ (4h)	[9]
Mouse	Intravenous	1080 mg/kg	[6]

Signs of acute toxicity at high doses include central nervous system effects such as convulsions, hyperactivity, and hypothermia.[4]

Experimental Protocol: Acute Oral Toxicity (General)

Studies are typically conducted in accordance with OECD Test Guideline 401 or similar protocols. Fasted animals (e.g., Wistar rats) are administered a single oral dose of **sulfolane** via gavage.[6] Animals are observed for mortality, clinical signs of toxicity, and behavioral changes for up to 14 days.[6] Body weights are recorded at specified intervals. A gross necropsy is performed on all animals at the end of the study.[6]

Subchronic and Chronic Toxicity

Repeated-dose studies have been conducted in various species to evaluate the long-term effects of **sulfolane** exposure.

Table 2: Subchronic and Chronic Toxicity of **Sulfolane**

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Species	Duration	Route	Dose Levels	NOAEL / LOAEL	Key Findings	Reference(s)
Rat	28 days	Oral (gavage)	0, 1, 10, 30, 100, 300, 800 mg/kg/day	NOEL (females): 10 mg/kg/day (decreased body weight)NOEL (males): 100 mg/kg/day (increased kidney and liver weight)	Weight loss, decreased food consumption, hyaline droplet accumulation in male rat kidneys.	[10][11][12][13]
Mouse	28 days	Oral (gavage)	0, 1, 10, 30, 100, 300, 800 mg/kg/day	-	Increased mortality at 800 mg/kg/day.	[10][12]
Guinea Pig	28 days	Oral (gavage)	0, 1, 10, 30, 100, 300, 800 mg/kg/day	-	Increased mortality at 800 mg/kg/day.	[10][12]
Rat	90 days	Drinking Water	0, 25, 100, 400, 1600 mg/L	NOAEL (females): 25 mg/L (2.9 mg/kg/day)	Decreased white blood cells, lymphocytes, monocytes, and basophils in females.	[11][13]

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Rat, Mouse	2 years	Drinking Water	-	Awaiting Report	To determine long-term effects and carcinogenicity.	[4]

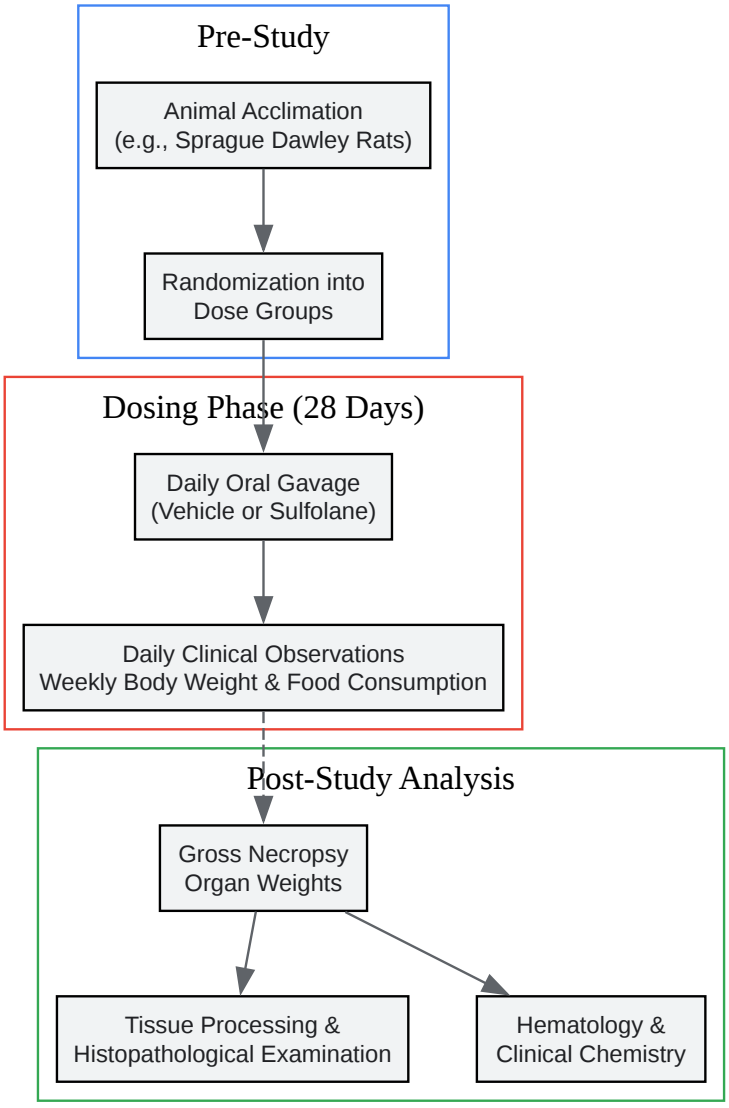
Experimental Protocol: 28-Day Oral Toxicity Study (NTP)

The National Toxicology Program (NTP) conducted a 28-day study in Sprague Dawley rats, B6C3F1/N mice, and Hartley guinea pigs.[10][12]

- Animals: Male and female animals of each species.
- Administration: **Sulfolane** was administered daily via oral gavage in deionized water.[10][12]
- Dose Levels: 0, 1, 10, 30, 100, 300, and 800 mg/kg/day.[10][12]
- Observations: Clinical signs, body weight, and food consumption were monitored.[10]
- Pathology: At the end of the study, a complete necropsy was performed, and organs were weighed. Histopathological examinations were conducted on a comprehensive set of tissues.[10][12]
- Clinical Pathology: Blood samples were collected for hematology and clinical chemistry analyses.[10][12]

Experimental Workflow: 28-Day Oral Toxicity Study

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Caption: General workflow for a 28-day repeated-dose oral toxicity study.

Carcinogenicity and Genotoxicity

Long-term carcinogenicity studies in rodents are ongoing or awaiting final reports from the NTP.[4][14] Existing genotoxicity data for **sulfolane** are largely negative.[15] In most in vitro and in vivo assays, **sulfolane** did not show evidence of mutagenic or clastogenic activity.[15][16]

Reproductive and Developmental Toxicity

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Sulfolane has been shown to cause reproductive and developmental effects at high dose levels in animal studies.

Table 3: Reproductive and Developmental Toxicity of **Sulfolane**

Species	Study Type	Route	Dose Levels	NOAEL / LOAEL	Key Findings	Reference(s)
Rat	OECD 421 (Reproductive/Developmental Toxicity Screening)	Oral (gavage)	0, 60, 200, 700 mg/kg/day	NOAEL (Reproductive Performance): 700 mg/kg/day (males), 200 mg/kg/day (females)	Increased litter loss, reduced live litter size, and lower pup weights at ≥ 200 mg/kg/day.	[13]
Mouse	Prenatal Developmental Toxicity	-	840 mg/kg	-	Increased fetal resorptions and skeletal anomalies.	[13]
Rat	OECD 414 (Prenatal Developmental Toxicity)	Oral (gavage)	100, 200, 500 mg/kg/day	NOAEL (Teratogenicity): 200 mg/kgNOAEL (Maternal): 100 mg/kg	May damage the unborn child.	[9]

Experimental Protocol: OECD 421 (Reproduction/Developmental Toxicity Screening Test)

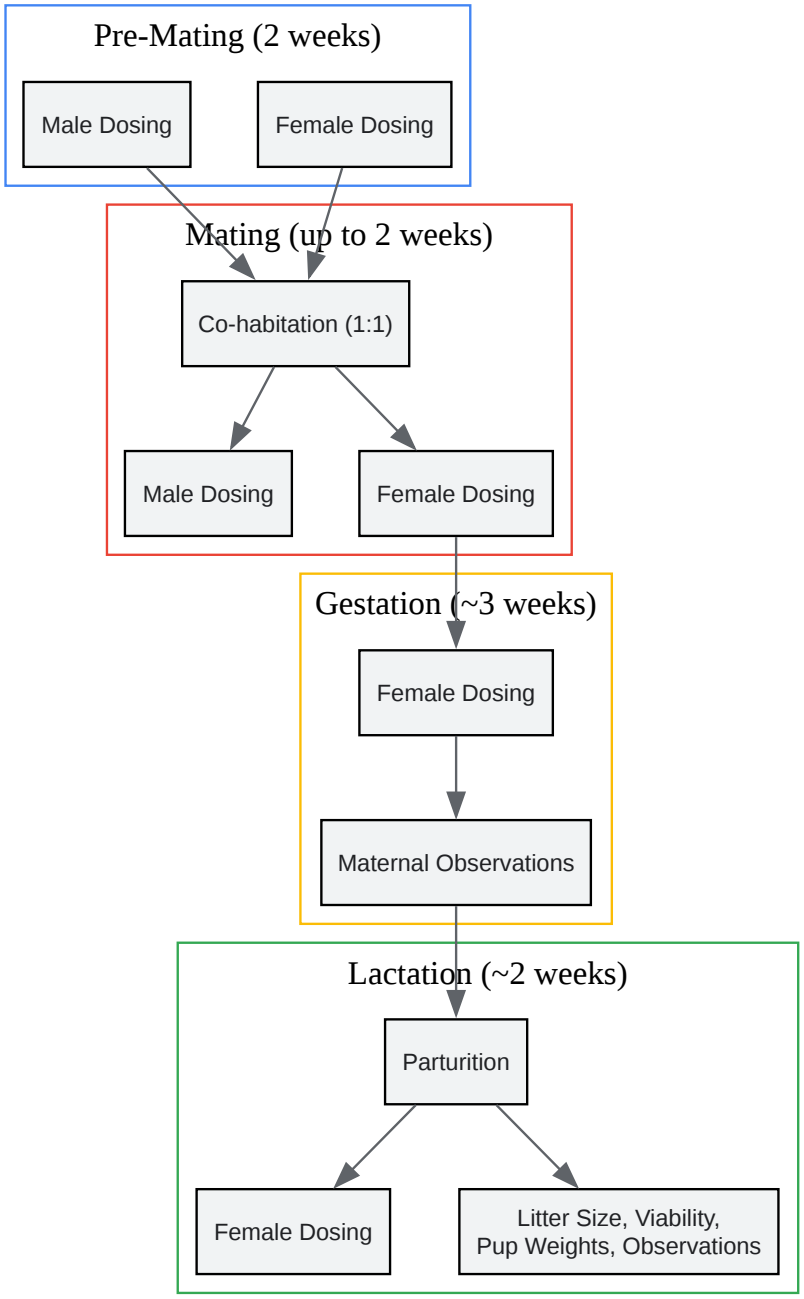
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This study design is used to provide initial information on the potential effects of a substance on reproductive performance and development.[17][18][19]

- Animals: Typically, Sprague-Dawley rats.[13]
- Dosing: Males are dosed for a minimum of two weeks prior to mating, during mating, and for two weeks post-mating. Females are dosed throughout the study (approximately 63 days).[13][19]
- Mating: A 1:1 mating ratio is used.[19]
- Endpoints:
  - Parental: Clinical observations, body weight, food consumption, estrous cycles, mating and fertility indices, and gross and microscopic pathology of reproductive organs.[17][19]
  - Offspring: Litter size, viability, sex ratio, pup weights, and external abnormalities.[13][17]

Experimental Workflow: OECD 421 Study

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Caption: Simplified experimental workflow for an OECD 421 study.

Experimental Protocol: OECD 414 (Prenatal Developmental Toxicity Study)

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This study is designed to assess the effects of a substance on the pregnant female and the developing embryo and fetus.[20][21]

- Animals: Pregnant rodents (e.g., rats) or rabbits.[21]
- Dosing: The test substance is administered daily from implantation to the day before scheduled cesarean section.[21]
- Endpoints:
  - Maternal: Clinical observations, body weight, food consumption, and uterine and ovarian examinations at necropsy.[20]
  - Fetal: Number of corpora lutea, implantation sites, resorptions, live and dead fetuses, fetal body weight, and external, visceral, and skeletal examinations for malformations.[20][21]

Neurotoxicity

High doses of **sulfolane** have been shown to induce central nervous system effects, including convulsions, hyperactivity, and hypothermia.[4] Neurotoxicity evaluations, such as a Functional Observational Battery (FOB), have been included in some repeated-dose studies.[15][22][23][24][25][26] An FOB is a non-invasive screening tool used to detect gross functional deficits in rodents resulting from chemical exposure.[23][25] It includes observations of home cage behavior, open field activity, sensory and motor function, and physiological parameters.[22][23][25]

Conclusion

Sulfolane exhibits a low order of acute toxicity. The primary toxicological concerns identified in animal studies are related to effects on the hematopoietic system (decreased white blood cells), liver, kidneys, and, at higher doses, the central nervous system. Reproductive and developmental toxicity have been observed at maternally toxic doses. Current data suggest that **sulfolane** is not genotoxic. The ongoing long-term carcinogenicity studies by the National Toxicology Program will provide crucial information for a more complete risk assessment of chronic exposure to **sulfolane**. The data presented in this guide, including the quantitative toxicity values and experimental protocols, provide a robust foundation for researchers, scientists, and drug development professionals to understand the safety profile of **sulfolane**.

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